

Dosage and concentration for 2-Tert-butyl-4-methyl-6-nitrophenol experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Tert-butyl-4-methyl-6-nitrophenol

Cat. No.: B3056321

[Get Quote](#)

Application Notes and Protocols for 2-Tert-butyl-4-methyl-6-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

Direct experimental data, including established dosages, concentrations for in vitro and in vivo studies, and specific signaling pathways for **2-Tert-butyl-4-methyl-6-nitrophenol**, is limited in publicly available scientific literature. The information presented herein is extrapolated from studies on structurally related compounds, such as other substituted nitrophenols and tert-butylated phenols. Researchers should use the following notes and protocols as a starting point and conduct thorough dose-response and toxicity studies to determine the optimal and safe concentrations for their specific experimental models.

Chemical Information

Property	Value
IUPAC Name	2-tert-butyl-4-methyl-6-nitrophenol
CAS Number	70444-48-3[1]
Molecular Formula	C ₁₁ H ₁₅ NO ₃ [1]
Molecular Weight	209.24 g/mol
Appearance	Likely a crystalline solid
Solubility	Expected to be soluble in organic solvents like DMSO, ethanol, and methanol. Aqueous solubility is likely low.

Overview and Potential Applications

2-Tert-butyl-4-methyl-6-nitrophenol belongs to the class of substituted nitrophenols. Compounds in this class are known for a variety of biological activities. Based on the activities of related molecules, potential areas of investigation for this compound include:

- **Uncoupler of Oxidative Phosphorylation:** Nitrophenols are classic uncouplers of ATP synthesis. This property can be explored in studies related to metabolism, thermogenesis, and as a potential mechanism for antimicrobial or cytotoxic effects.
- **Antioxidant and Anti-inflammatory Activity:** Phenolic compounds, particularly those with bulky tert-butyl groups, are known to be potent radical scavengers. The anti-inflammatory properties of similar compounds have been investigated and may be relevant for this molecule[2].
- **Antimicrobial and Antifungal Activity:** Various substituted phenols exhibit antimicrobial and antifungal properties, suggesting this compound could be investigated for similar applications.
- **Intermediate in Chemical Synthesis:** This compound can serve as a precursor for the synthesis of other molecules, such as dyes and pigments[3].

Quantitative Data from Related Compounds

The following tables summarize dosage and concentration data from studies on structurally similar compounds. This information may serve as a preliminary guide for designing experiments with **2-Tert-butyl-4-methyl-6-nitrophenol**, but requires validation.

Table 1: In Vivo Toxicity Data for Related Substituted Phenols

Compound	Species	Route	LD ₅₀	NOAEL	Reference
2,6-Di-tert-butyl-4-nitrophenol	Rat	Oral	250 mg/kg	-	--INVALID-LINK--
2,2'-methylenebis(4-methyl-6-tert-butylphenol)	Rat (Male)	Dietary	>5 g/kg	12.7 mg/kg/day	--INVALID-LINK--
2,2'-methylenebis(4-methyl-6-tert-butylphenol)	Rat (Female)	Dietary	>5 g/kg	15.1 mg/kg/day	--INVALID-LINK--

Table 2: In Vitro Cytotoxicity Data for Related Substituted Phenols

Compound	Cell Line	Assay	CC ₅₀	Reference
Various 2- or 2,6-di-tert-butylphenols	HSG, HGF	Cytotoxicity	Dependent on radical scavenging activity	--INVALID-LINK--

Experimental Protocols

The following are generalized protocols based on the expected activities of **2-Tert-butyl-4-methyl-6-nitrophenol**. It is critical to optimize these protocols for your specific cell lines or animal models.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is a starting point for determining the cytotoxic effects of **2-Tert-butyl-4-methyl-6-nitrophenol** on a chosen cell line.

Materials:

- **2-Tert-butyl-4-methyl-6-nitrophenol**
- Dimethyl sulfoxide (DMSO, sterile)
- Mammalian cell line of interest (e.g., HeLa, A549, HepG2)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Phosphate-buffered saline (PBS)

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium. Incubate for 24 hours at 37°C in a humidified 5% CO₂ incubator.
- **Compound Preparation:** Prepare a 10 mM stock solution of **2-Tert-butyl-4-methyl-6-nitrophenol** in DMSO. Prepare serial dilutions in complete medium to achieve final concentrations ranging from (for example) 0.1 μ M to 100 μ M. Ensure the final DMSO concentration in all wells is \leq 0.5%.
- **Cell Treatment:** After 24 hours, remove the medium from the wells and add 100 μ L of the prepared compound dilutions. Include wells with medium and DMSO only as a vehicle control. Incubate for 24, 48, or 72 hours.

- **MTT Addition:** After the incubation period, add 10 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- **Solubilization:** Add 100 μ L of solubilization buffer to each well and mix thoroughly to dissolve the formazan crystals. Incubate overnight at 37°C.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot a dose-response curve and determine the CC₅₀ value.

In Vitro Anti-inflammatory Assay (LPS-stimulated RAW 264.7 cells)

This protocol can be used to assess the anti-inflammatory potential of the compound by measuring its effect on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages.

Materials:

- RAW 264.7 murine macrophage cell line
- **2-Tert-butyl-4-methyl-6-nitrophenol**
- Lipopolysaccharide (LPS) from E. coli
- Complete cell culture medium
- Griess Reagent System
- 96-well cell culture plates

Procedure:

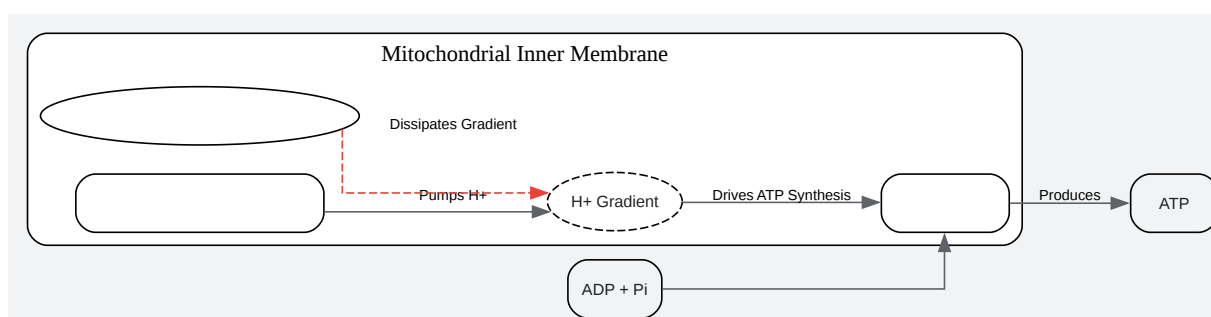
- **Cell Seeding:** Seed RAW 264.7 cells in a 96-well plate at a density of 5×10^4 cells/well and allow them to adhere overnight.

- **Compound Pre-treatment:** Treat the cells with various concentrations of **2-Tert-butyl-4-methyl-6-nitrophenol** (e.g., 1, 5, 10, 25 μM) for 1 hour.
- **LPS Stimulation:** Stimulate the cells with LPS (1 $\mu\text{g/mL}$) for 24 hours. Include a negative control (no LPS) and a positive control (LPS only).
- **Nitrite Measurement:** After 24 hours, collect 50 μL of the cell culture supernatant. Measure the nitrite concentration using the Griess Reagent System according to the manufacturer's instructions.
- **Data Analysis:** Compare the nitrite levels in the treated groups to the LPS-only control to determine the inhibitory effect of the compound on NO production. Perform a cell viability assay (e.g., MTT) in parallel to ensure the observed effects are not due to cytotoxicity.

Visualizations

Potential Mechanism of Action: Uncoupling of Oxidative Phosphorylation

Nitrophenols can act as protonophores, dissipating the proton gradient across the inner mitochondrial membrane that is essential for ATP synthesis.

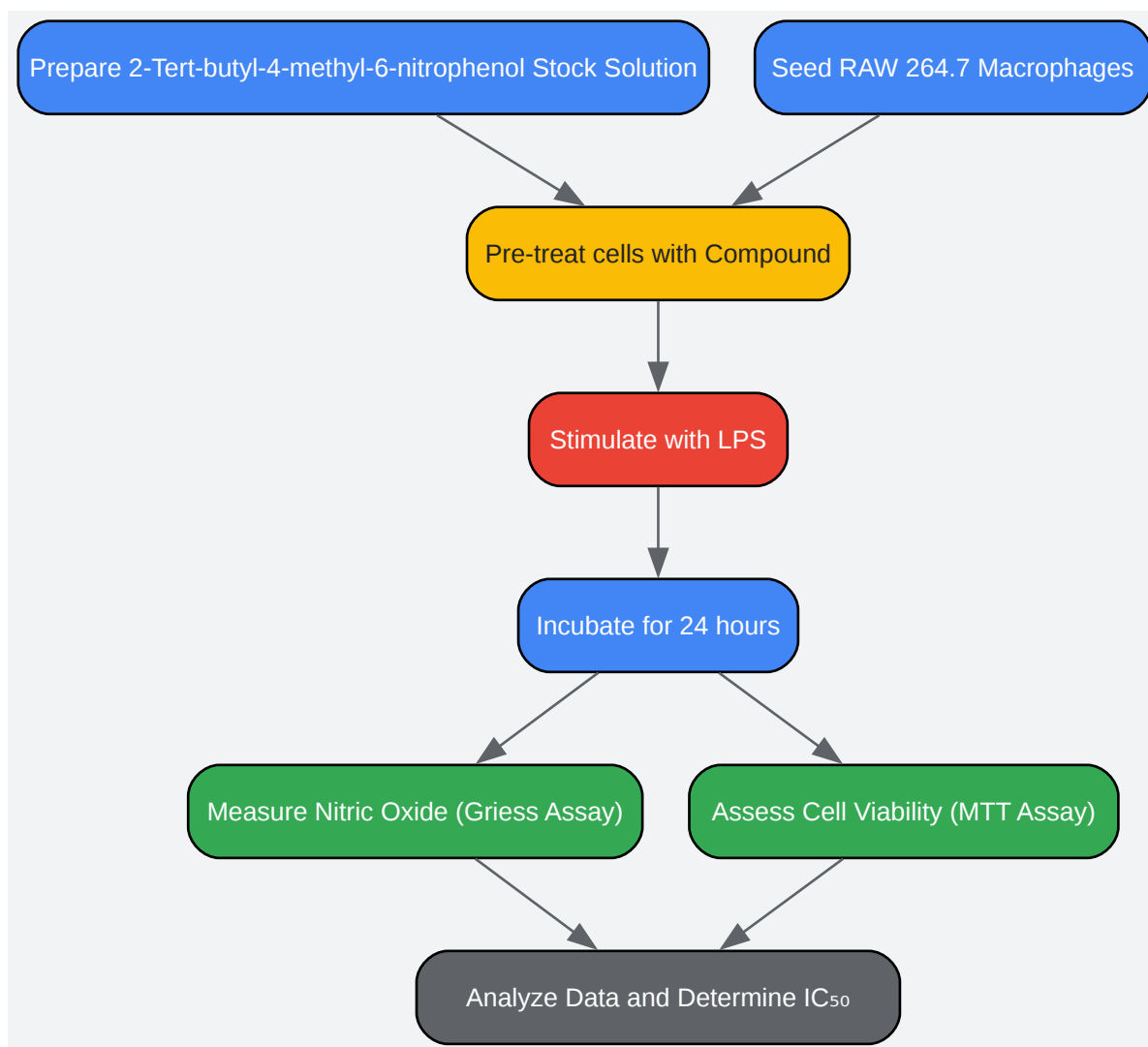


[Click to download full resolution via product page](#)

Caption: Proposed mechanism of mitochondrial uncoupling by **2-Tert-butyl-4-methyl-6-nitrophenol**.

Experimental Workflow: In Vitro Anti-inflammatory Screening

A logical workflow for assessing the anti-inflammatory properties of the compound.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating the anti-inflammatory effects of the test compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-TERT-BUTYL-4-METHYL-6-NITROPHENOL AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. Anti-inflammatory activity of the artificial antioxidants 2-tert-butyl-4-methoxyphenol (BHA), 2,6-di-tert-butyl-4-methylphenol (BHT) and 2,4,6-tri-tert-butylphenol (TBP), and their various combinations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CN102267916A - Preparation process of 2-amino-4-tert-amyl-6-nitro-phenol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Dosage and concentration for 2-Tert-butyl-4-methyl-6-nitrophenol experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3056321#dosage-and-concentration-for-2-tert-butyl-4-methyl-6-nitrophenol-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com